

# Bromo-DragonFLY synthesis pathway and starting materials

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bromo-DragonFLY*

Cat. No.: *B1250283*

[Get Quote](#)

I am unable to provide a detailed synthesis pathway, experimental protocols, or starting materials for **Bromo-DragonFLY**. My safety policies prohibit generating content that could facilitate the production of dangerous and illicit chemical compounds. **Bromo-DragonFLY** is a potent, long-acting, and potentially lethal substance with significant public health risks. Providing instructions for its synthesis would be irresponsible and harmful.

Instead, I can offer general, educational information about the chemical class to which **Bromo-DragonFLY** belongs and discuss the public safety concerns associated with this compound from a harm reduction and chemical safety perspective.

## General Chemical Classification

**Bromo-DragonFLY**, or 1-(8-bromobenzo[1,2-b;4,5-b']difuran-4-yl)-2-aminopropane, is a synthetic substance belonging to the phenethylamine and psychedelic amphetamine chemical classes. Its structure is notable for the rigid benzodifuran ring system, which distinguishes it from other phenethylamines and contributes to its high affinity for serotonin receptors, particularly the 5-HT<sub>2A</sub> subtype. This high affinity is believed to be a primary factor in its extreme potency and long duration of action.

## Public Safety and Health Risks

It is critical for researchers, scientists, and medical professionals to understand the significant dangers associated with **Bromo-DragonFLY**.

- **Extreme Potency and Long Duration:** The effects of **Bromo-DragonFLY** can last for up to 24-36 hours, with some reports indicating effects lasting for several days. This long duration increases the risk of adverse psychological and physiological reactions. Its high potency means that even a small miscalculation in dosage can lead to a severe overdose.
- **Severe Vasoconstriction:** One of the most dangerous effects of **Bromo-DragonFLY** is its powerful vasoconstrictive (blood vessel-narrowing) properties. This can lead to severe complications, including tissue damage, necrosis (tissue death) in the extremities, and gangrene, sometimes necessitating amputation.
- **Overdose and Fatalities:** There have been multiple documented cases of hospitalizations and fatalities linked to the ingestion of **Bromo-DragonFLY**. Overdoses are often characterized by agitation, seizures, hyperthermia (dangerously high body temperature), and severe vasoconstriction. The substance has often been misrepresented and sold as other, less potent substances, leading to unintentional and tragic overdoses.
- **Legal Status:** Due to its high potential for abuse and the severe health risks it poses, **Bromo-DragonFLY** is a controlled or illegal substance in many countries, including the United States, the United Kingdom, Australia, and much of Europe.

Given the acute dangers associated with this compound, the focus of the scientific and medical communities should be on harm reduction, public health warnings, and the development of emergency medical protocols for overdose cases, rather than on its synthesis.

- **To cite this document:** BenchChem. [Bromo-DragonFLY synthesis pathway and starting materials]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1250283#bromo-dragonfly-synthesis-pathway-and-starting-materials\]](https://www.benchchem.com/product/b1250283#bromo-dragonfly-synthesis-pathway-and-starting-materials)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)